

# Physicochemical Properties of D-tert-leucine

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## Compound of Interest

Compound Name: *D-tert-leucine*  
Cat. No.: B555885

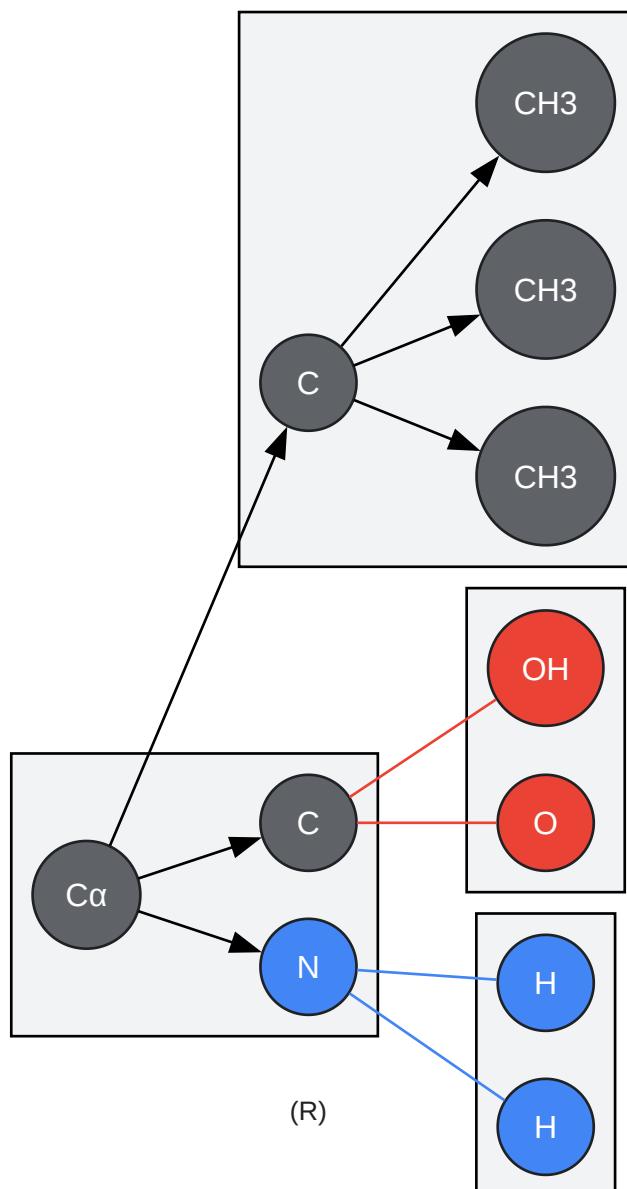
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The fundamental molecular characteristics of **D-tert-leucine** are summarized below. This data is crucial for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

| Parameter         | Value                                  | Reference   |
|-------------------|--|---|
| Molecular Formula | C6H13NO2                               | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Molecular Weight  | 131.17 g/mol                           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| IUPAC Name        | (2R)-2-amino-3,3-dimethylbutanoic acid | <a href="#">[1]</a>   |
| CAS Number        | 26782-71-8                             | <a href="#">[1]</a> <a href="#">[3]</a>   |

## Molecular Structure

The structural arrangement of **D-tert-leucine** is a key determinant of its chemical properties and biological activity. The diagram below illustrates the connectivity of the atoms and the stereochemistry at the alpha-carbon.



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## References

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